

A Technical Guide to the Physical Properties of Trimethyltin Bromide

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Compound of Interest

Compound Name: Trimethyltin bromide

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Introduction

Trimethyltin bromide ($(\text{CH}_3)_3\text{SnBr}$) is an organotin compound that serves as a versatile reagent and precursor in organic synthesis and materials science.^{[1][2]} A thorough understanding of its physical properties is paramount for its safe handling, appropriate application in experimental design, and for the prediction of its behavior in various chemical and biological systems. This technical guide provides a comprehensive overview of the known physical characteristics of **Trimethyltin bromide**, details generalized experimental protocols for their determination, and illustrates the relationships between these properties.

Core Physical Properties

The physical properties of **Trimethyltin bromide** are summarized in the table below. These values have been compiled from various chemical suppliers and databases.

Property	Value	Notes
Molecular Formula	C ₃ H ₉ BrSn	[3]
Molecular Weight	243.72 g/mol	[3]
Appearance	White crystalline solid	[4][5]
Melting Point	26-27 °C	[4][6]
Boiling Point	165 °C	at 13 torr[7]
Flash Point	113 °C	Closed cup[6][8]
Vapor Pressure	23.1 mmHg	at 25 °C[7]
Solubility	Decomposes in water	[5][9]
Very soluble in many common organic solvents (e.g., alcohol, ethers, halogenated hydrocarbons)		
[10]		
Sensitivity	Moisture sensitive	[9][10]

Experimental Protocols for Property Determination

The following sections outline generalized experimental methodologies that are typically employed to determine the physical properties of air- and moisture-sensitive organometallic compounds like **Trimethyltin bromide**.

Melting Point Determination

The melting point of a compound is a critical indicator of its purity.[5] For a moisture-sensitive compound like **Trimethyltin bromide**, the capillary method is commonly used, with modifications to exclude atmospheric moisture.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of finely powdered **Trimethyltin bromide** is loaded into a thin-walled glass capillary tube to a height of 2-3 mm.[7] To prevent exposure to moisture,

this process is typically carried out in an inert atmosphere, such as inside a glovebox.

- **Sealing the Capillary:** The open end of the capillary tube is sealed using a flame to create a closed system. This prevents the hygroscopic sample from absorbing atmospheric water and also contains any volatile components that might sublime.^[7]
- **Measurement:** The sealed capillary is placed in a melting point apparatus, which consists of a heated block or oil bath and a calibrated thermometer or an automated optical detection system.^[5]
- **Heating and Observation:** The temperature is increased at a controlled rate, typically 1-2 °C per minute, to ensure thermal equilibrium.^[5] The temperature at which the solid first begins to melt and the temperature at which the last of the solid liquefies are recorded as the melting range.^[11] For pure substances, this range is typically narrow.

Boiling Point Determination under Reduced Pressure

Since **Trimethyltin bromide** has a relatively high boiling point, its determination is often performed under reduced pressure to prevent decomposition at elevated temperatures.

Methodology: Distillation or Reflux Method

- **Apparatus Setup:** A small-scale distillation or reflux apparatus is assembled.^[12] This includes a round-bottom flask containing the **Trimethyltin bromide** sample and a boiling chip, a condenser, a thermometer, and a vacuum adapter connected to a vacuum pump.
- **Pressure Control:** The system is evacuated to the desired pressure, which is monitored with a manometer.
- **Heating:** The sample is heated gently using a heating mantle.
- **Temperature Measurement:** The thermometer bulb is positioned so that it is enveloped by the vapor of the boiling liquid but does not touch the liquid itself.^[12] The temperature at which the liquid boils and its vapor condenses at a steady rate is recorded as the boiling point at that specific pressure.^[12] A pressure nomograph can be used to estimate the boiling point at atmospheric pressure.^[13]

Vapor Pressure Determination

Vapor pressure is a measure of a substance's volatility. For solids like **Trimethyltin bromide**, specialized techniques are required for accurate measurement.

Methodology: Static Method

- **Sample Preparation:** A small, degassed sample of **Trimethyltin bromide** is placed in a thermostatted sample chamber connected to a pressure transducer.
- **Equilibrium:** The chamber is evacuated and then the temperature is precisely controlled. The system is allowed to reach thermal and phase equilibrium, where the rate of sublimation equals the rate of condensation.
- **Pressure Measurement:** The pressure exerted by the vapor in equilibrium with the solid is measured by the transducer. This measurement is repeated at several different temperatures to establish the vapor pressure curve of the compound.[\[4\]](#)

Solubility Determination

The solubility of **Trimethyltin bromide** is a key parameter for its use in reactions and formulations. Given its reactivity with water, solubility is typically determined in organic solvents under an inert atmosphere.

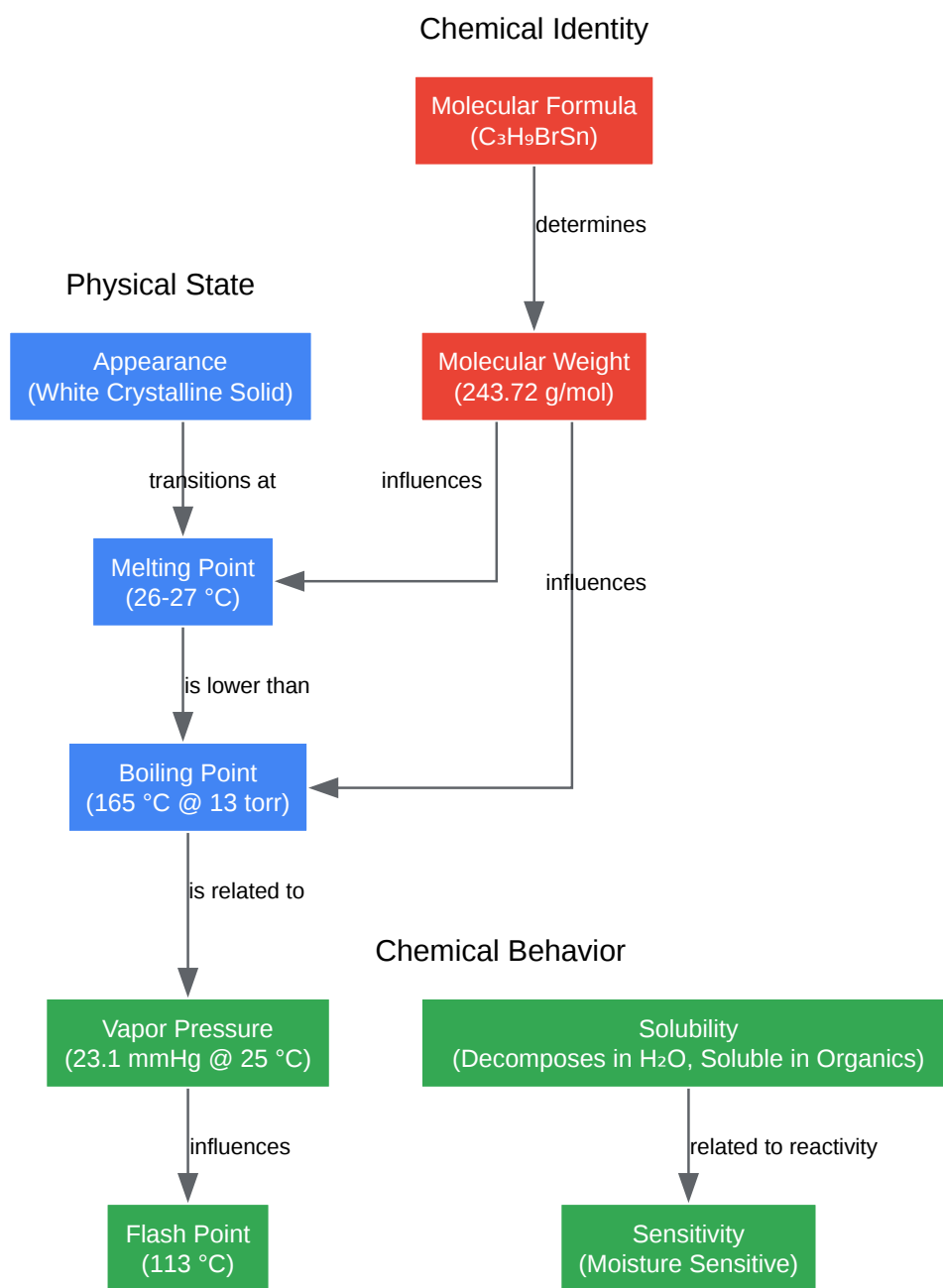
Methodology: Static Analytical Method

- **System Preparation:** A known amount of **Trimethyltin bromide** is added to a known volume of the desired organic solvent in a sealed vessel under an inert atmosphere (e.g., nitrogen or argon).[\[9\]](#)
- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period to ensure that equilibrium is reached.
- **Sample Analysis:** A sample of the supernatant liquid is carefully withdrawn, ensuring no solid particles are included. The concentration of **Trimethyltin bromide** in the solvent is then determined using an appropriate analytical technique, such as Gas Chromatography (GC) or Atomic Absorption (AA) spectroscopy.[\[10\]](#) This process is repeated at different temperatures to determine the temperature dependence of solubility.[\[9\]](#)

Logical Relationships of Physical Properties

The physical properties of **Trimethyltin bromide** are interconnected. The following diagram illustrates these logical relationships.

Logical Relationships of Trimethyltin Bromide's Physical Properties

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